

3-Methylheptanenitrile safety and handling

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Compound of Interest

Compound Name: 3-Methylheptanenitrile

Cat. No.: B15233164

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An In-depth Technical Guide to the Safety and Handling of **3-Methylheptanenitrile**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). While compiled with diligence, specific safety and toxicological data for **3-Methylheptanenitrile** is limited in publicly available literature. The information provided is largely based on the properties of structurally similar aliphatic nitriles. Always consult with your institution's safety office and refer to any available supplier-specific safety information before handling this chemical.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **3-Methylheptanenitrile** is fundamental to its safe handling. The following table summarizes key computed and available data for this compound.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₅ N	--INVALID-LINK--[1]
Molecular Weight	125.21 g/mol	--INVALID-LINK--[1]
IUPAC Name	3-methylheptanenitrile	--INVALID-LINK--[1]
CAS Number	75854-65-8	--INVALID-LINK--[1]
Appearance	Assumed to be a liquid at room temperature	Inferred from similar compounds
Boiling Point	Data not available	Inferred from similar compounds
Melting Point	Data not available	
Flash Point	Data not available; expected to be flammable	
Solubility	Low aqueous solubility is expected	
Density	Data not available	--INVALID-LINK--[2]
Vapor Pressure	Data not available	
XLogP3-AA (LogP)	2.9	

Hazard Identification and Toxicology

While a specific GHS classification for **3-Methylheptanenitrile** is not readily available, it should be handled as a hazardous substance based on the toxicological profile of other aliphatic nitriles.

2.1 Principal Hazards

The primary toxicological concern with aliphatic nitriles is the metabolic release of cyanide ions. [3] This process can interfere with cellular respiration, leading to cytotoxic hypoxia. The toxicity of nitriles is influenced by their chemical structure, which affects the rate of cyanide liberation. [4][5]

Expected GHS Classification (Based on Analogs):

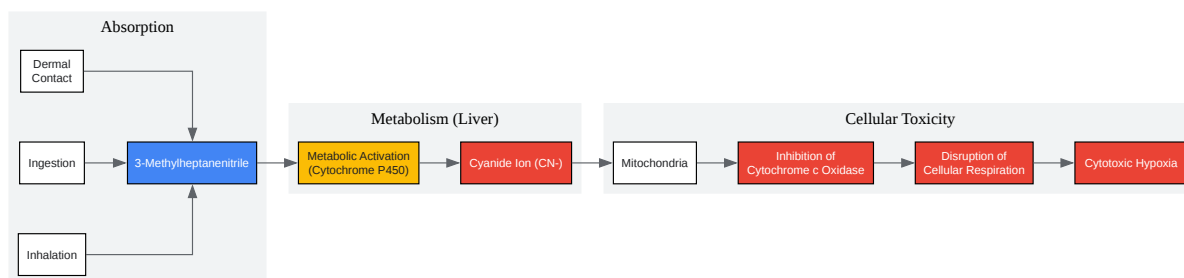
Hazard Class	Hazard Category	GHS Hazard Statement (Assumed)
Flammable Liquids	Category 3 or 4	H226: Flammable liquid and vapor or H227: Combustible liquid
Acute Toxicity (Oral)	Category 3 or 4	H301: Toxic if swallowed or H302: Harmful if swallowed
Acute Toxicity (Dermal)	Category 3 or 4	H311: Toxic in contact with skin or H312: Harmful in contact with skin
Acute Toxicity (Inhalation)	Category 3 or 4	H331: Toxic if inhaled or H332: Harmful if inhaled
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

2.2 Toxicological Data Summary

Specific quantitative toxicological data such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) for **3-Methylheptanenitrile** are not available in the reviewed literature. However, the general toxicity of aliphatic nitriles is well-documented.^[6] They are absorbed through inhalation, ingestion, and skin contact.^[2]

2.3 Mechanism of Toxicity: A Simplified Signaling Pathway

The primary mechanism of acute toxicity for aliphatic nitriles is the in-vivo liberation of cyanide. This process is generally understood to occur via cytochrome P450-mediated oxidation. The liberated cyanide then inhibits cytochrome c oxidase in the mitochondrial electron transport chain, leading to a disruption of cellular respiration.



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Figure 1: Simplified pathway of aliphatic nitrile toxicity.

Experimental Protocols

While specific experimental protocols for **3-Methylheptanenitrile** were not found, standard methodologies for assessing the toxicity of chemical substances are well-established.

Researchers should adapt these general protocols to the specific properties of **3-Methylheptanenitrile**.

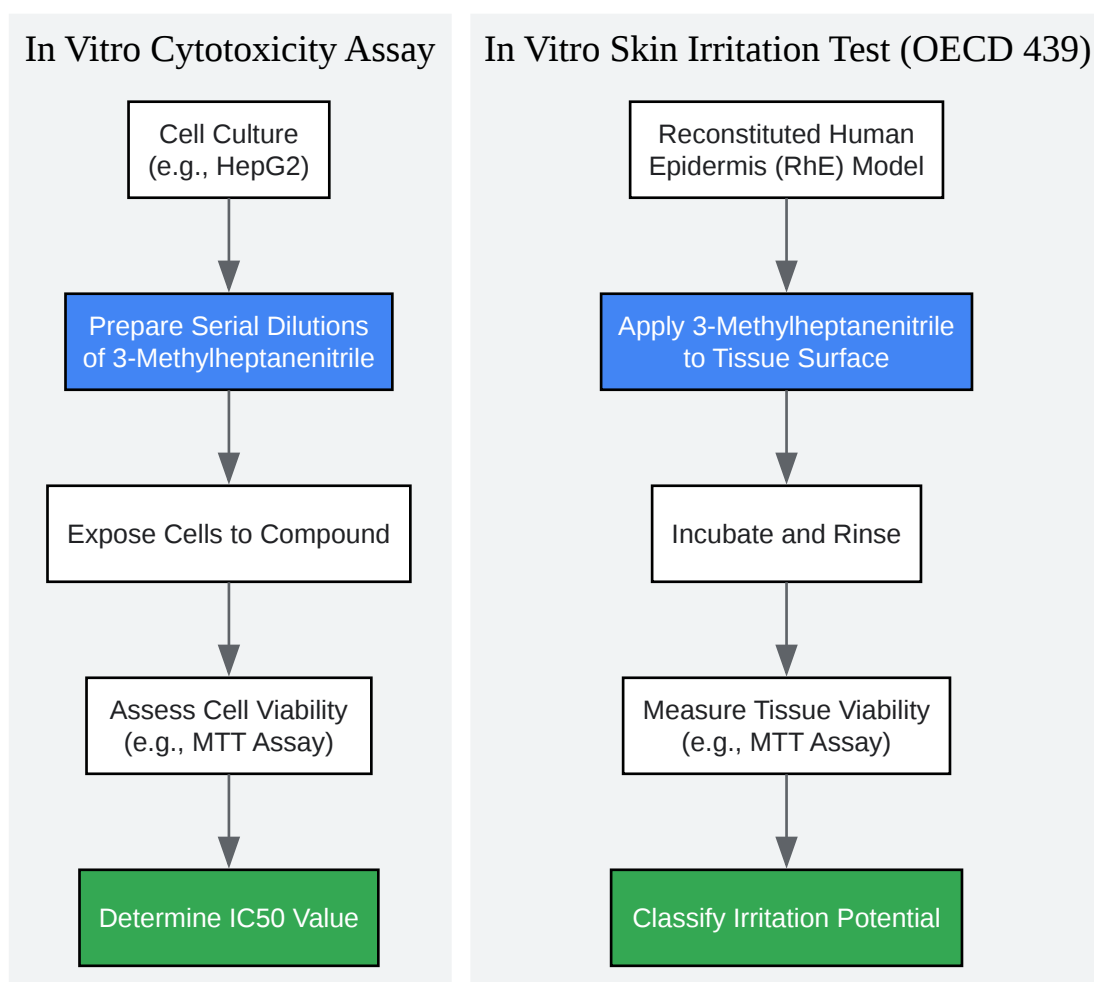
3.1 In Vitro Cytotoxicity Assay (General Protocol)

- Objective: To assess the potential for **3-Methylheptanenitrile** to cause cell death in a controlled laboratory setting.
- Methodology:
 - Cell Culture: Culture a suitable cell line (e.g., HepG2, a human liver cell line) in appropriate media and conditions.
 - Compound Preparation: Prepare a stock solution of **3-Methylheptanenitrile** in a suitable solvent (e.g., DMSO) and make serial dilutions to the desired test concentrations.

- Exposure: Treat the cultured cells with the various concentrations of **3-Methylheptanenitrile** for a defined period (e.g., 24, 48, or 72 hours).
- Viability Assessment: Use a cell viability assay, such as the MTT or MTS assay, to quantify the percentage of viable cells compared to a vehicle control.
- Data Analysis: Plot the cell viability against the compound concentration to determine the IC50 (the concentration at which 50% of cell growth is inhibited).

3.2 Skin Irritation/Corrosion Assessment (Based on OECD Guideline 439)

- Objective: To determine the potential of **3-Methylheptanenitrile** to cause skin irritation.
- Methodology (In Vitro):
 - Tissue Model: Utilize a reconstituted human epidermis (RhE) model.
 - Application: Apply a small amount of neat **3-Methylheptanenitrile** to the surface of the RhE tissue.
 - Incubation: Incubate for a specified period (e.g., 60 minutes).
 - Viability Measurement: After incubation and rinsing, assess the tissue viability using a quantitative assay (e.g., MTT).
 - Classification: Classify the irritation potential based on the reduction in tissue viability compared to negative and positive controls.



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Figure 2: General experimental workflows for toxicity assessment.

Safe Handling and Storage

4.1 Engineering Controls

- Work with **3-Methylheptanenitrile** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.

4.2 Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.

- Skin Protection:
 - Wear a lab coat and appropriate gloves. Nitrile gloves may offer some protection against splashes, but their breakthrough time for specific nitriles can be low. Consider using thicker gloves or double-gloving for extended handling. Always inspect gloves for signs of degradation.
 - Ensure full skin coverage; do not leave any skin exposed.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols or high vapor concentrations, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

4.3 Handling Procedures

- Avoid inhalation, ingestion, and contact with skin and eyes.
- Use only in a well-ventilated area.
- Keep away from heat, sparks, and open flames.
- Ground and bond containers when transferring material to prevent static discharge.
- Use non-sparking tools.
- Do not eat, drink, or smoke in the work area.
- Wash hands thoroughly after handling.

4.4 Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from sources of ignition.
- Store separately from strong oxidizing agents, strong acids, and strong bases, as nitriles can react vigorously with these substances.[\[2\]](#)

First Aid Measures

Immediate action is crucial in the event of exposure to **3-Methylheptanenitrile**.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Wash the skin with soap and water. Seek medical attention if irritation persists.
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one to two glasses of water to dilute the chemical. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting and Accidental Release Measures

6.1 Fire-Fighting

- **Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam. A water spray can be used to cool fire-exposed containers.
- **Specific Hazards:** **3-Methylheptanenitrile** is expected to be a flammable liquid. Vapors may travel to a source of ignition and flash back. Combustion may produce toxic fumes, including

oxides of carbon and nitrogen, and hydrogen cyanide.

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

6.2 Accidental Release

- Personal Precautions: Evacuate the area and eliminate all ignition sources. Wear appropriate PPE as described in Section 4.2.
- Environmental Precautions: Prevent the material from entering drains, sewers, or waterways.
- Containment and Cleanup:
 - For small spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, vermiculite).
 - Place the contaminated material into a sealed, labeled container for disposal.
 - For large spills, dike the area to contain the spill and contact emergency services.

Stability and Reactivity

- Chemical Stability: Assumed to be stable under recommended storage conditions.
- Conditions to Avoid: Heat, flames, sparks, and other sources of ignition.
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.
- Hazardous Decomposition Products: Combustion may produce carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen cyanide.

This guide provides a framework for the safe handling of **3-Methylheptanenitrile** based on available data and the known hazards of similar aliphatic nitriles. It is imperative for all personnel to exercise caution and adhere to established laboratory safety protocols.

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